

Application Notes and Protocols for Sulfadicramide in Targeted Drug Delivery Systems

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Sulfadicramide**

Cat. No.: **B089815**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sulfadicramide is a sulfonamide antibiotic that, like other members of its class, inhibits bacterial growth by interfering with folic acid synthesis.^[1] While its primary application has been in treating bacterial infections, the unique chemical properties of the sulfonamide group offer potential for its use in targeted drug delivery systems. This document provides an overview of the potential applications, relevant data, and detailed experimental protocols for researchers interested in exploring **Sulfadicramide** as a component of novel therapeutic delivery platforms.

It is important to note that while the fundamental principles and methodologies described herein are broadly applicable, specific research on **Sulfadicramide** in targeted drug delivery is limited. Therefore, the following protocols are based on established methods for similar sulfonamide compounds and should be adapted and optimized for **Sulfadicramide**-specific formulations.

Physicochemical Properties of Sulfadicramide

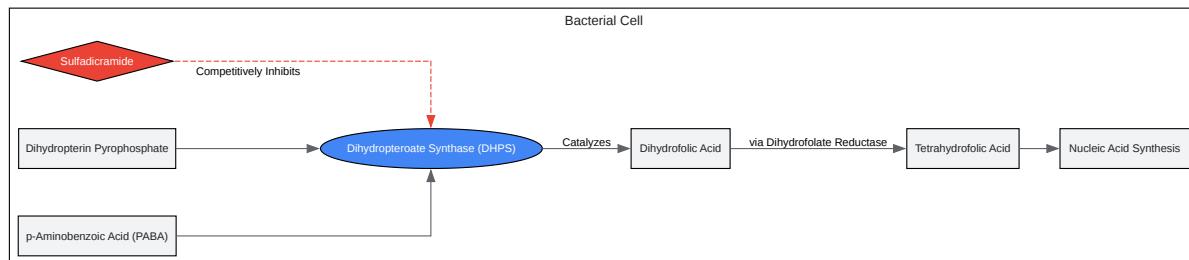
A thorough understanding of the physicochemical properties of a drug is crucial for the design and development of an effective drug delivery system. Below is a summary of the available

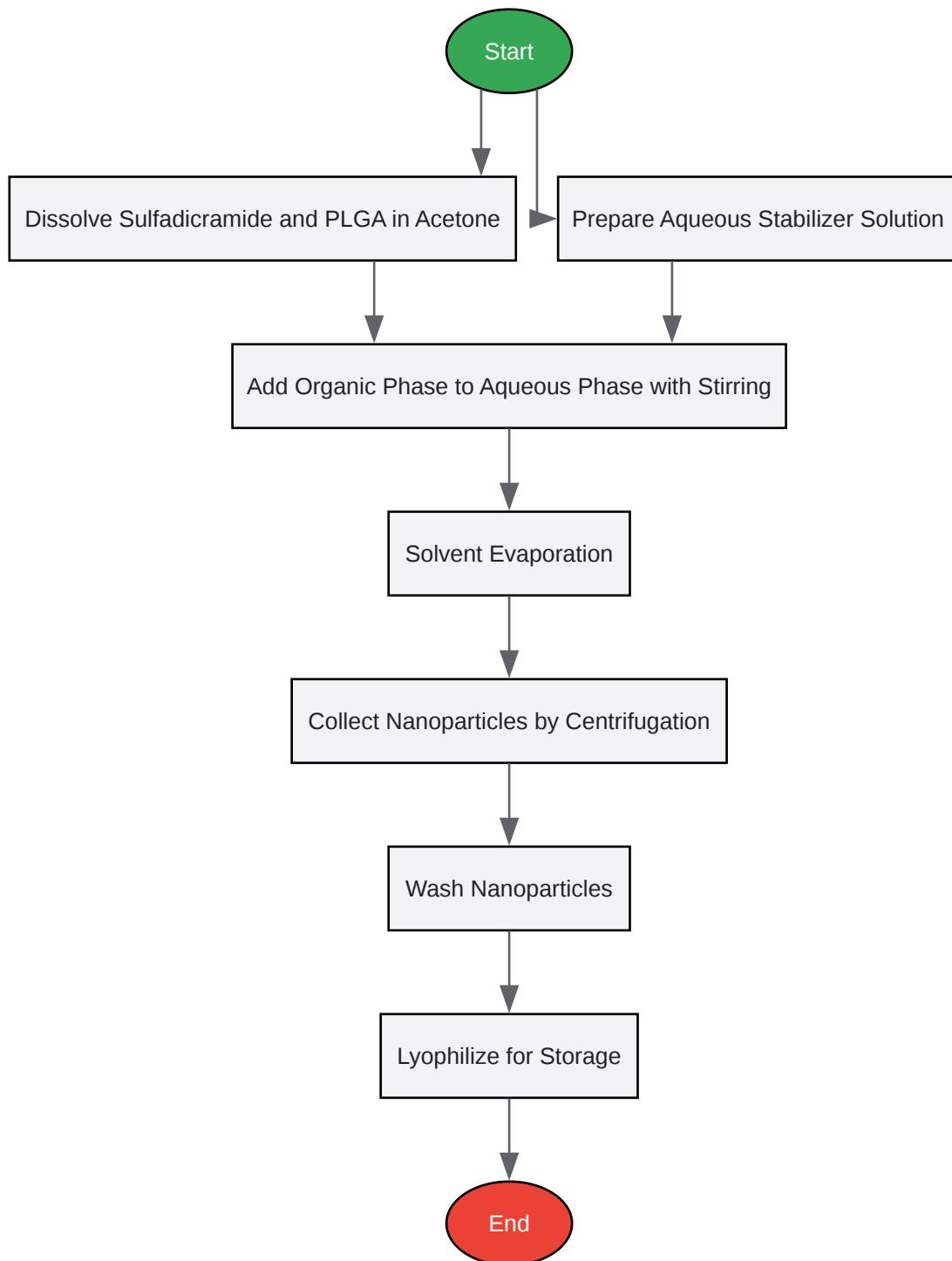
data for **Sulfadicramide**.

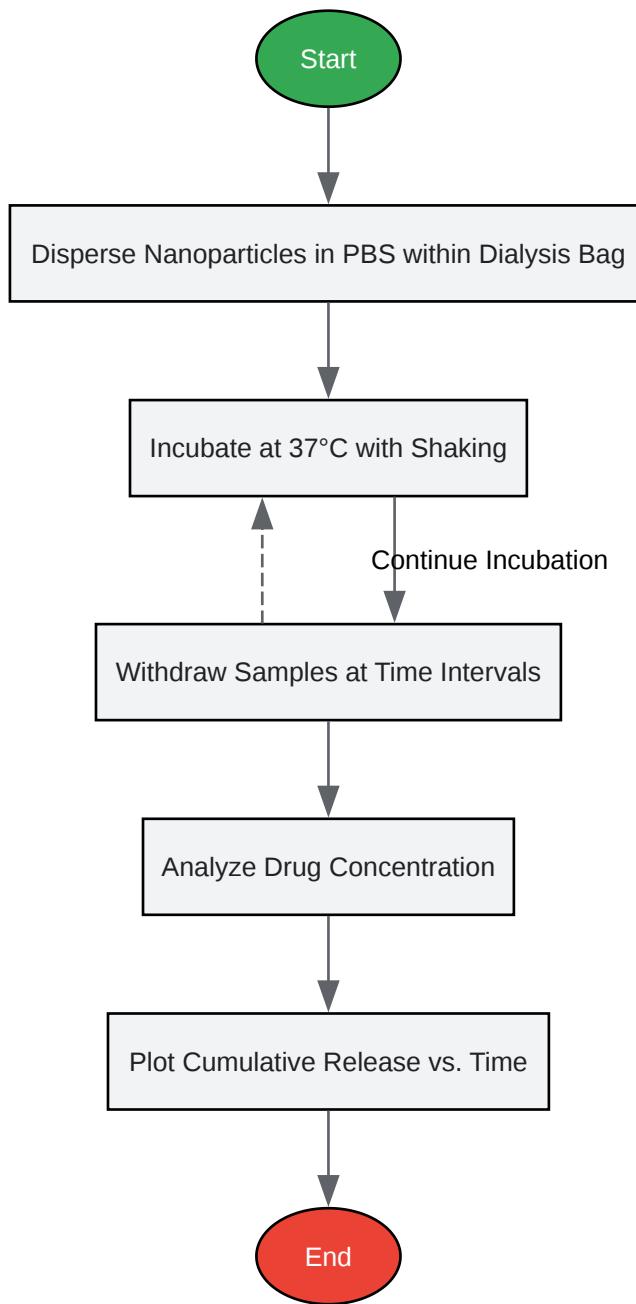
Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₃ S	[2][3]
Molecular Weight	254.31 g/mol	[2][3]
Melting Point	184-185 °C	[4][5]
Water Solubility	261 mg/L (at 20 °C)	[4][5]
Appearance	Solid powder	[3]
Storage Condition	Dry, dark, and at 0-4 °C for short term or -20 °C for long term.	[3]

Mechanism of Action: Inhibition of Folic Acid Synthesis

Sulfadicramide, like other sulfonamides, acts as a competitive inhibitor of the bacterial enzyme dihydropteroate synthase (DHPS).[\[1\]](#)[\[6\]](#)[\[7\]](#) This enzyme is critical for the synthesis of dihydrofolic acid, a precursor to tetrahydrofolic acid, which is essential for the synthesis of nucleic acids and some amino acids. By blocking this pathway, sulfonamides prevent bacterial growth and replication.[\[1\]](#)[\[8\]](#)







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What are DHPS inhibitors and how do they work? [synapse.patsnap.com]
- 2. Sulfadicramide | C11H14N2O3S | CID 8281 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. medkoo.com [medkoo.com]
- 4. sulfadicramide CAS#: 115-68-4 [amp.chemicalbook.com]
- 5. sulfadicramide | 115-68-4 [amp.chemicalbook.com]
- 6. Dihydropteroate synthase from *Streptococcus pneumoniae*: characterization of substrate binding order and sulfonamide inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Catalysis and Sulfa Drug Resistance in Dihydropteroate Synthase: Crystal structures reveal the catalytic mechanism of DHPS and the structural basis of sulfa drug action and resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Sulfonamide drugs: structure, antibacterial property, toxicity, and biophysical interactions - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Sulfadicramide in Targeted Drug Delivery Systems]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089815#using-sulfadicramide-in-targeted-drug-delivery-systems>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com